

Technical Handling & Safety Guide: 2,4-Dimethoxybenzamide

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: 2,4-Dimethoxybenzamide

CAS No.: 1521-95-5

Cat. No.: B3047998

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CAS: 1521-95-5 | Formula: $C_9H_{11}NO_3$ | MW: 181.19 g/mol

Part 1: Chemical Identity & Strategic Relevance

2,4-Dimethoxybenzamide is a substituted benzamide derivative utilized primarily as a pharmacophore scaffold in medicinal chemistry. It serves as a critical intermediate in the synthesis of prokinetic agents (e.g., Itopride analogs) and novel tyrosinase inhibitors (e.g., AP736 derivatives) for dermatological applications.

Structural Integrity & Reactivity

The molecule features an amide group stabilized by two electron-donating methoxy groups at the ortho and para positions.

- Electronic Effect:** The 2,4-dimethoxy substitution pattern significantly increases the electron density of the aromatic ring, making it more susceptible to electrophilic aromatic substitution than unsubstituted benzamide.
- Stability:** The amide bond is robust but susceptible to hydrolysis under strongly acidic or basic conditions (releasing 2,4-dimethoxybenzoic acid and ammonia).

Part 2: Hazard Profiling & Safety Logic (GHS)

Rationale: While specific toxicological data for this intermediate is limited in public registries, its safety profile is derived from Structure-Activity Relationships (SAR) of the benzamide class and its metabolic precursors.

GHS Classification (Predicted/Analog-Based)

Hazard Category	Code	Statement	Mechanism/Logic
Acute Toxicity (Oral)	H302	Harmful if swallowed.	Consistent with benzamide (LD50 ~1160 mg/kg in mice).
Skin Irritation	H315	Causes skin irritation.	Amide functionality can disrupt dermal lipid barriers.
Eye Irritation	H319	Causes serious eye irritation.	Crystalline particulates are mechanically and chemically irritating to mucous membranes.
STOT - SE	H335	May cause respiratory irritation.	Fine dust inhalation risk during weighing/transfer.

Critical Toxicology Insight

- **Metabolic Risk:** In vivo metabolism may involve O-demethylation. If the 4-methoxy group is cleaved, it could theoretically yield a phenol derivative. Unlike p-anisidine (a known genotoxin), the amide linkage generally reduces immediate bioavailability of the aniline moiety, but long-term exposure should be managed as a potential reproductive hazard (H341 analog).
- **Signal Word:**WARNING

Part 3: Physicochemical Properties & Handling

Data consolidated from experimental analogs and computed properties.

Property	Value/Description	Operational Note
Physical State	White to off-white crystalline solid	Hygroscopic potential; store in desiccator.
Melting Point	130–160°C (Predicted range)*	Experimental MP for the nitrile is 91°C; amides typically melt 40-60°C higher due to H-bonding.
Solubility (Water)	Low (< 1 mg/mL)	Poor aqueous solubility requires co-solvents for biological assays.
Solubility (Organic)	High in DMSO, Ethanol, DMF	Protocol: Dissolve in DMSO for stock solutions (up to 100 mM).
LogP	~0.8 (Computed)	Lipophilic enough to cross cell membranes; wear double gloves.

Part 4: Operational Protocols

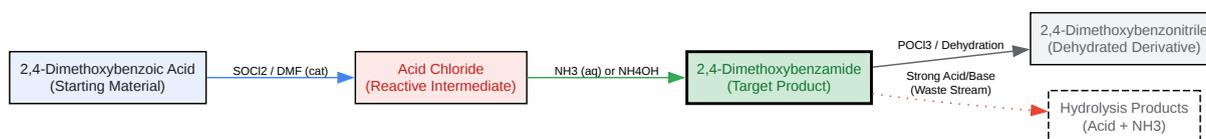
A. Safe Handling Workflow

Objective: Prevent inhalation of particulates and dermal absorption.

- Engineering Controls: All weighing of the solid powder must be performed inside a certified chemical fume hood or powder containment enclosure.
- PPE Selection:
 - Gloves: Nitrile (0.11 mm minimum) is sufficient for solid handling. If dissolved in DMSO, use Silver Shield or double-glove (Nitrile over Latex) as DMSO permeates nitrile rapidly, carrying the solute with it.
 - Respiratory: N95/P2 dust mask is mandatory if working outside a hood (not recommended).

B. Synthesis & Degradation Logic

The following diagram illustrates the synthesis pathway and potential degradation routes (hydrolysis), which is critical for waste management and stability testing.



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Figure 1: Synthesis and degradation logic. The amide is stable under neutral conditions but reverts to the acid in strong pH extremes.

C. Emergency Response (Spill/Exposure)

- Inhalation: Move to fresh air immediately. The compound is a respiratory irritant; monitor for wheezing.
- Eye Contact: Flush with water for 15 minutes. Do not use neutralizing agents.
- Spill Cleanup:
 - Do not dry sweep. This generates dust.
 - Wet the powder with an inert solvent (e.g., heptane or water mist) to suppress dust.
 - Scoop into a hazardous waste container labeled "Organic Solid - Toxic."

Part 5: Storage & Stability

- Condition: Store at 2–8°C (Refrigerated) for long-term stability.
- Incompatibility: Strong oxidizing agents (e.g., permanganates) and strong bases.

- Shelf Life: 24 months if kept dry and dark. (Methoxy groups are light-sensitive over prolonged periods; amber vials are recommended).

References

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- To cite this document: BenchChem. [Technical Handling & Safety Guide: 2,4-Dimethoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3047998#2-4-dimethoxybenzamide-safety-data-sheet-sds]

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